

Application Notes and Protocols for Stavudine (d4T) Plasma Sample Analysis

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Compound of Interest

Compound Name: Stavudine-d4

Cat. No.: B15142251

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Audience: Researchers, scientists, and drug development professionals.

Introduction: Stavudine (2',3'-didehydro-3'-deoxythymidine, d4T) is a nucleoside reverse transcriptase inhibitor (NRTI) that has been a component of antiretroviral therapy for the treatment of HIV-1 infection.[1][2] Therapeutic drug monitoring and pharmacokinetic studies of stavudine require robust and validated bioanalytical methods for its quantification in biological matrices such as human plasma. This document provides detailed application notes and protocols for the analysis of stavudine in plasma samples using High-Performance Liquid Chromatography (HPLC) with Ultraviolet (UV) detection and Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS).

Section 1: Quantitative Data Summary

The following tables summarize the quantitative data from various validated methods for the determination of stavudine in human plasma.

Table 1: HPLC-UV Method Parameters

Parameter	Method 1[1]	Method 2[3]	Method 3[4]
Internal Standard	Emtricitabine[1]	Didanosine[3]	Didanosine[4]
Column	Hypersil BDS C18 (250 x 4.6 mm, 5 µm) [1]	µBondapak phenyl[3]	Gemini C18[4]
Mobile Phase	Ammonium acetate buffer (pH 6.0) : Methanol (93:7, v/v)[1]	0.005 M Phosphate buffer (pH 6.8) : Methanol (90:10, v/v) [3]	20 mM Phosphate buffer (pH 4.5) : Acetonitrile : Methanol (90:7:3, v/v/v)[4]
Flow Rate	1.0 mL/min[1]	-	0.7 mL/min[4]
Detection Wavelength	270 nm[1]	265 nm[3]	270 nm[4]
Linearity Range	-	-	0.5 - 50 µg/mL[4]
Limit of Detection (LOD)	-	10 ng/mL[3]	0.11 µg/mL[4]
Limit of Quantification (LOQ)	-	-	0.38 µg/mL[4]
Retention Time	-	-	7.8 min[4]

Table 2: LC-MS/MS Method Parameters

Parameter	Method 1[5]	Method 2[6]
Internal Standard	Metaxalone[5]	-
Column	Symmetry C18 (150 x 3.9 mm, 5 µm)[5]	-
Mobile Phase	0.5% Glacial acetic acid in water : Acetonitrile (20:80, v/v) [5]	-
Flow Rate	-	-
Ionization Mode	Multiple Reaction Monitoring (MRM)[5]	-
Linearity Range	20 - 2000 ng/mL[5]	5 - 1000 ng/mL[6]
Precision (%CV)	< 10%[5]	< 10%[6]
Accuracy (%RE)	± 8%[5]	100.2% - 102.5%[6]
Absolute Recovery	≥ 86%[5]	-
Run Time	4.5 min[5]	-

Section 2: Experimental Protocols

Protocol 1: HPLC-UV Method for Stavudine Quantification

This protocol is based on the simultaneous estimation of lamivudine and stavudine in human plasma.[1]

1. Materials and Reagents:

- Stavudine and Emtricitabine (Internal Standard) reference standards
- HPLC grade acetonitrile and methanol[1]
- Ammonium acetate

- Human plasma (K2-EDTA)

- Ethyl acetate

- Isopropyl alcohol

2. Chromatographic Conditions:

- HPLC System: Shimadzu LC-2010 or equivalent[1]
- Column: Hypersil BDS C18 (250 mm x 4.6 mm, 5 μ m)[1]
- Mobile Phase: A mixture of ammonium acetate buffer (pH 6.0 $\pm$ 0.2) and methanol (93:7, v/v) [1]
- Flow Rate: 1.0 mL/min[1]
- Column Temperature: 40°C[1]
- Injection Volume: 25 μ L[1]
- Detector: UV detector set at 270 nm[1]

3. Sample Preparation (Liquid-Liquid Extraction):

- Pipette 500 μ L of plasma into a clean centrifuge tube.
- Add 100 μ L of internal standard solution (emtricitabine, 500 μ g/mL).[1]
- Add 4 mL of ethyl acetate:isopropyl alcohol mixture (90:10, v/v).[1]
- Vortex the mixture for 5 minutes.
- Centrifuge at 4000 rpm for 10 minutes.
- Transfer the supernatant to a clean tube and evaporate to dryness under a stream of nitrogen at 50°C.[1]
- Reconstitute the residue in 400 μ L of the mobile phase.[1]

- Inject 25 μ L into the HPLC system.[1]

4. Preparation of Standard Solutions:

- Stock Solution: Accurately weigh and dissolve stavudine in ethanol to obtain a concentration of 1 mg/mL.[1]
- Working Standards: Prepare serial dilutions of the stock solution in the mobile phase to create calibration standards.

Protocol 2: LC-MS/MS Method for Stavudine Quantification

This protocol is a high-throughput method for the simultaneous quantification of lamivudine, stavudine, and nevirapine in human plasma.[5]

1. Materials and Reagents:

- Stavudine and Metaxalone (Internal Standard) reference standards
- HPLC grade acetonitrile
- Glacial acetic acid
- Water (HPLC grade)
- Human plasma (K2-EDTA)

2. LC-MS/MS Conditions:

- LC System: A high-performance liquid chromatography system capable of gradient elution.
- Mass Spectrometer: A triple quadrupole mass spectrometer.[5]
- Column: Symmetry C18 (150 mm x 3.9 mm i.d., 5 μ m particle size)[5]
- Mobile Phase: An isocratic mobile phase of 0.5% glacial acetic acid in water:acetonitrile (20:80, v/v).[5]

- Injection Volume: 5 μ L[5]
- Ionization Mode: Multiple Reaction Monitoring (MRM) without polarity switch.[5]

3. Sample Preparation (Solid-Phase Extraction):

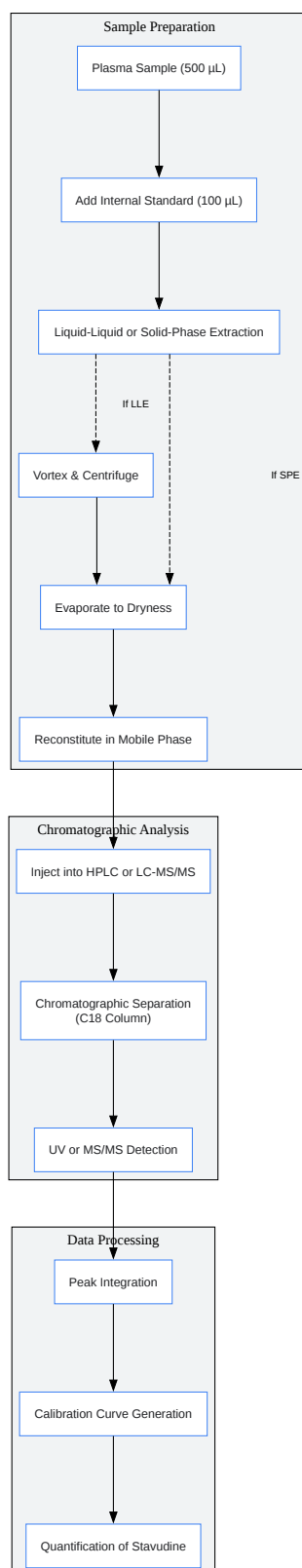
- Condition a solid-phase extraction (SPE) cartridge.
- Load the plasma sample onto the SPE cartridge.
- Wash the cartridge to remove interferences.
- Elute the analyte and internal standard.
- Evaporate the eluate to dryness.
- Reconstitute the residue in the mobile phase.
- Inject 5 μ L into the LC-MS/MS system.[5]

4. Preparation of Standard Solutions:

- Stock Solution: Prepare a stock solution of stavudine in a suitable solvent.
- Working Standards: Prepare calibration standards by spiking blank human plasma with known concentrations of stavudine.

Section 3: Visualizations

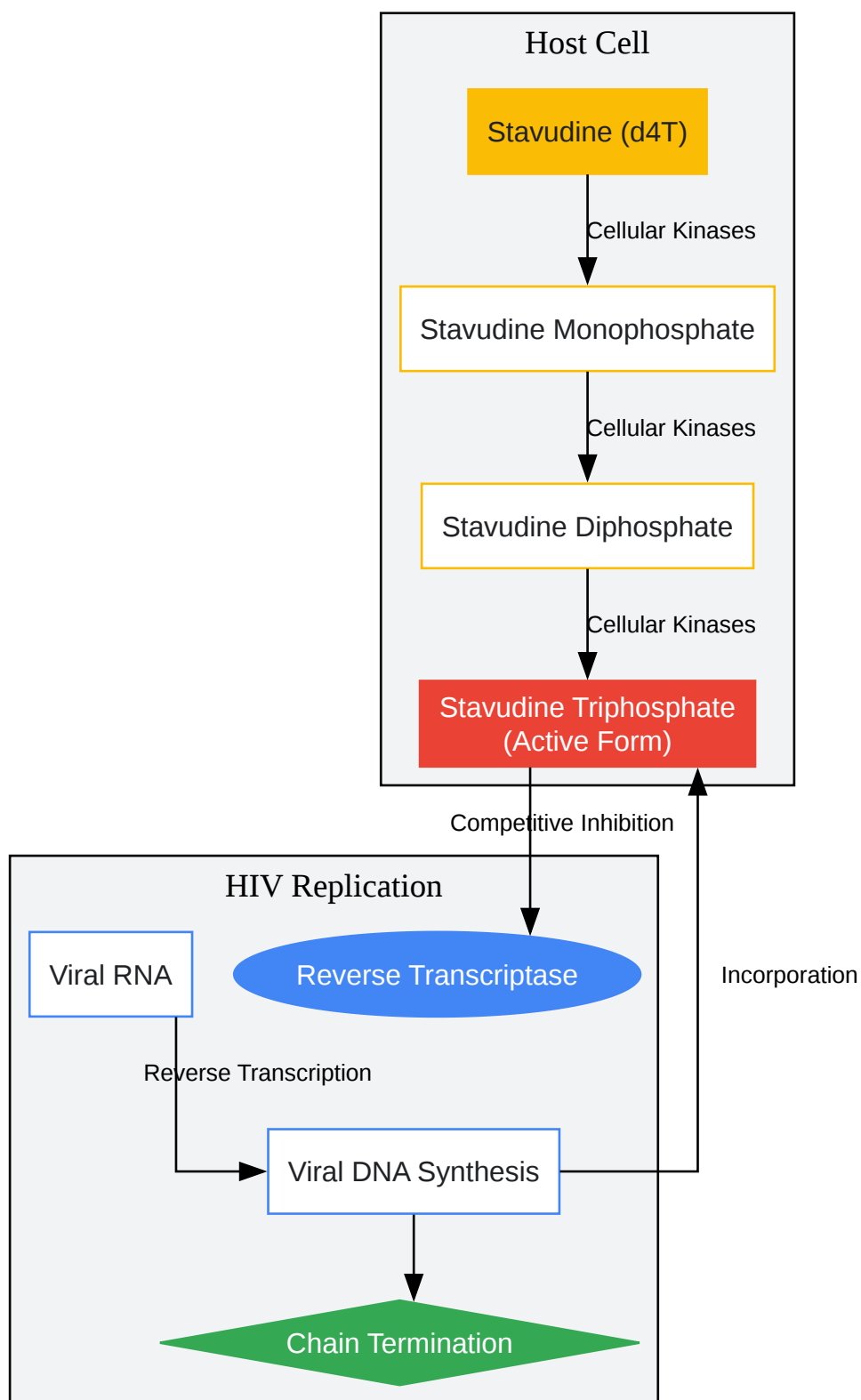
Experimental Workflow for Stavudine Plasma Sample Analysis



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Caption: Workflow for Stavudine Analysis in Plasma.

Mechanism of Action of Stavudine



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Caption: Stavudine's Mechanism of Action.

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